

Tfllrn-NH2: A Technical Guide to a Selective PAR1 Agonist

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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Introduction

Protease-Activated Receptor 1 (PAR1) is a G protein-coupled receptor (GPCR) that plays a critical role in hemostasis, thrombosis, inflammation, and cellular signaling.[1][2][3] Unlike typical GPCRs that are activated by the binding of a soluble ligand, PAR1 is activated by proteolytic cleavage of its N-terminal exodomain.[3][4][5] The serine protease thrombin is the prototypical activator, cleaving the receptor between arginine-41 and serine-42.[4][5] This cleavage unmasks a new N-terminus, with the sequence SFLLRN..., which then acts as a "tethered ligand," binding intramolecularly to the receptor's second extracellular loop to initiate signaling.[3][5][6]

To study PAR1 function without the pleiotropic effects of proteases like thrombin, which can activate other substrates, synthetic peptide agonists have been developed.[7] **TflIrn-NH2** (Thr-Phe-Leu-Leu-Arg-Asn-amide) is a potent and selective synthetic hexapeptide agonist that corresponds to the tethered ligand sequence of PAR1.[8][9][10][11] It effectively mimics the action of the native tethered ligand, allowing for the specific interrogation of PAR1-mediated signaling pathways and physiological effects. This guide provides an in-depth technical overview of **TflIrn-NH2**, its mechanism of action, associated signaling pathways, pharmacological data, and detailed experimental protocols.

Mechanism of Action



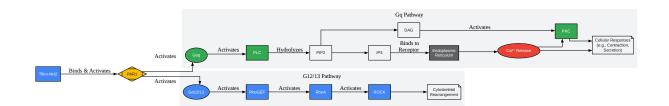
Tfllrn-NH2 functions as a direct agonist of PAR1, bypassing the need for proteolytic cleavage. [6] The peptide's sequence and C-terminal amidation allow it to bind to and activate the receptor in a manner analogous to the native SFLLRN- tethered ligand.[9][12] This selective activation makes Tfllrn-NH2 an invaluable tool for distinguishing PAR1-specific effects from those mediated by other PAR family members or other substrates of proteases like thrombin. For instance, while some PAR1-activating peptides (like SFLLRN-NH2) can show cross-reactivity with PAR2 at higher concentrations, Tfllrn-NH2 is noted for its selectivity for PAR1.[7] [13]

Signaling Pathways

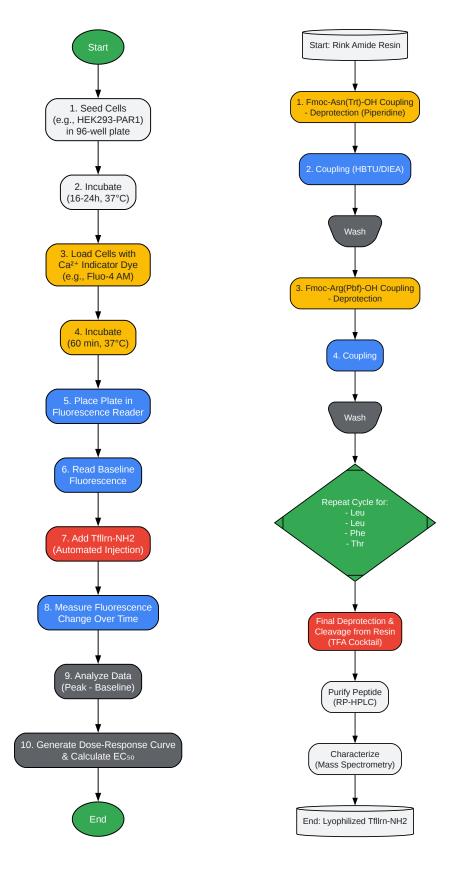
Upon activation by **TflIrn-NH2**, PAR1 undergoes a conformational change that facilitates coupling to several heterotrimeric G proteins, primarily G α q, G α 12/13, and G α i.[5][14] This initiates multiple downstream signaling cascades.

- Gαq Pathway (Calcium Mobilization): This is the most prominently studied pathway for PAR1 agonists. Gαq activates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium (Ca2+) into the cytoplasm.[15] This rapid increase in intracellular calcium concentration ([Ca2+]i) is a hallmark of PAR1 activation and a common readout in functional assays.[13]
 [15]
- Gα12/13 Pathway (RhoA Activation): Coupling to Gα12/13 activates Rho guanine nucleotide exchange factors (RhoGEFs), leading to the activation of the small GTPase RhoA. This pathway is crucial for regulating the actin cytoskeleton, cell shape, and endothelial barrier permeability. Thrombin-mediated activation of this pathway is associated with increased vascular permeability.[14]
- Biased Agonism: PAR1 signaling can be subject to "biased agonism," where different agonists stabilize distinct receptor conformations, preferentially activating a subset of downstream signaling pathways.[1][14][16] For example, thrombin robustly activates G protein signaling, while Activated Protein C (APC) also cleaves PAR1 but at a different site (Arg46), leading to biased signaling that is β-arrestin-dependent and confers cytoprotective effects.[16] **TflIrn-NH2** is generally used to study the canonical G-protein mediated signaling pathways that mimic thrombin's primary activation mechanism.









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- To cite this document: BenchChem. [Tfllrn-NH2: A Technical Guide to a Selective PAR1 Agonist]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375695#tfllrn-nh2-as-a-selective-par1-agonist]

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